

Troubleshooting TMN355 insolubility in aqueous solutions

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Compound of Interest

Compound Name: TMN355

Cat. No.: B560287

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Technical Support Center: TMN355

Welcome to the technical support center for **TMN355**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the handling and experimental use of **TMN355**, with a specific focus on its insolubility in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **TMN355** and what is its primary mechanism of action?

A1: **TMN355** is a potent small molecule inhibitor of cyclophilin A (CypA), with an IC₅₀ of 1.52 nM.^[1] It functions by binding to cyclophilin A, a protein involved in various cellular processes, including protein folding, immune response, and viral replication.^{[1][2][3]} **TMN355** has been studied for its potential therapeutic effects in conditions such as atherosclerosis and for its inhibitory effects on HIV-1 infection.^{[1][2]}

Q2: I'm having trouble dissolving **TMN355** in my aqueous buffer. Is this expected?

A2: Yes, this is a common issue. **TMN355** is a hydrophobic molecule with low aqueous solubility. It is typically supplied as a solid and is known to be soluble in organic solvents like Dimethyl Sulfoxide (DMSO) at concentrations up to 40 mM.^[1] Direct dissolution in aqueous buffers will likely result in precipitation or incomplete solubilization.

Q3: What is the recommended solvent for preparing a stock solution of **TMN355**?

A3: The recommended solvent for preparing a stock solution of **TMN355** is high-purity DMSO.

[1] It is advisable to prepare a high-concentration stock (e.g., 10-40 mM) in DMSO, which can then be serially diluted into your aqueous experimental medium.

Q4: After diluting my DMSO stock of **TMN355** into my aqueous buffer, the compound precipitates. What can I do?

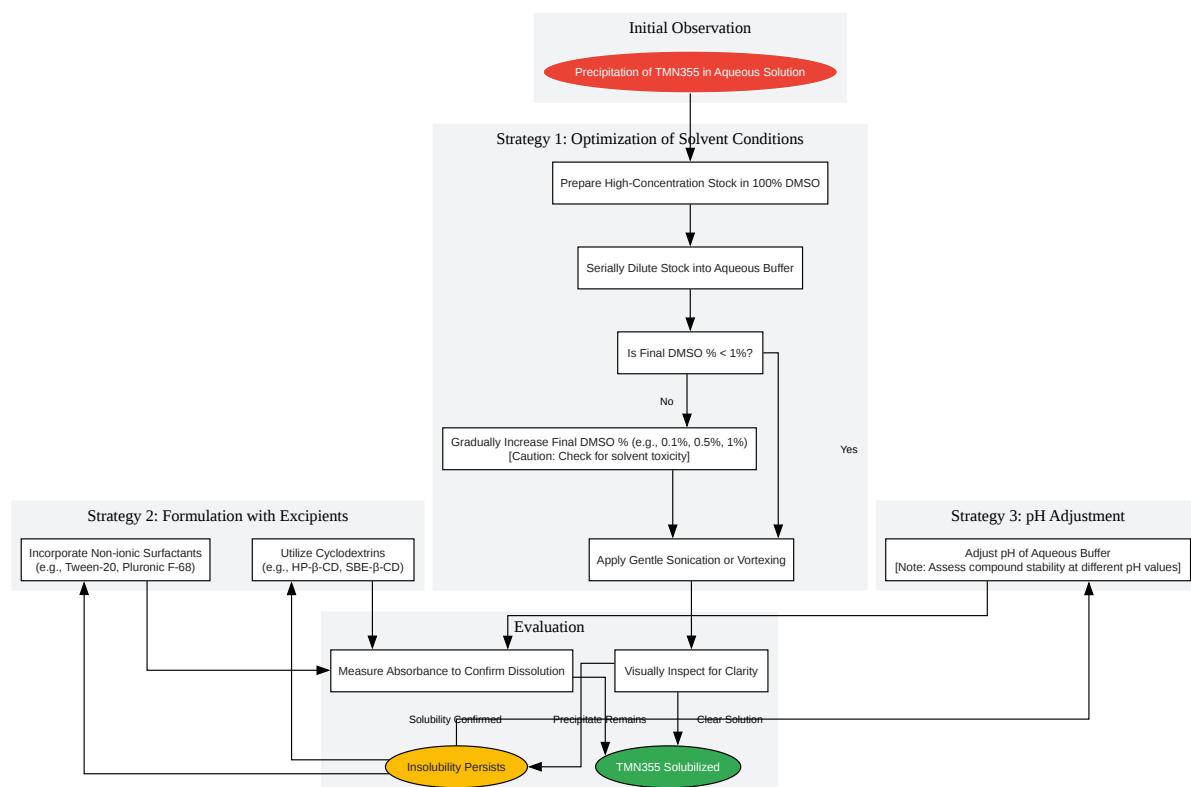
A4: Precipitation upon dilution of a DMSO stock into an aqueous buffer is a clear indication of the compound's low aqueous solubility. To address this, you can try several strategies outlined in the troubleshooting guide below, such as reducing the final concentration of **TMN355**, increasing the percentage of DMSO in the final solution (while being mindful of its effects on your experimental system), or employing solubility-enhancing excipients.

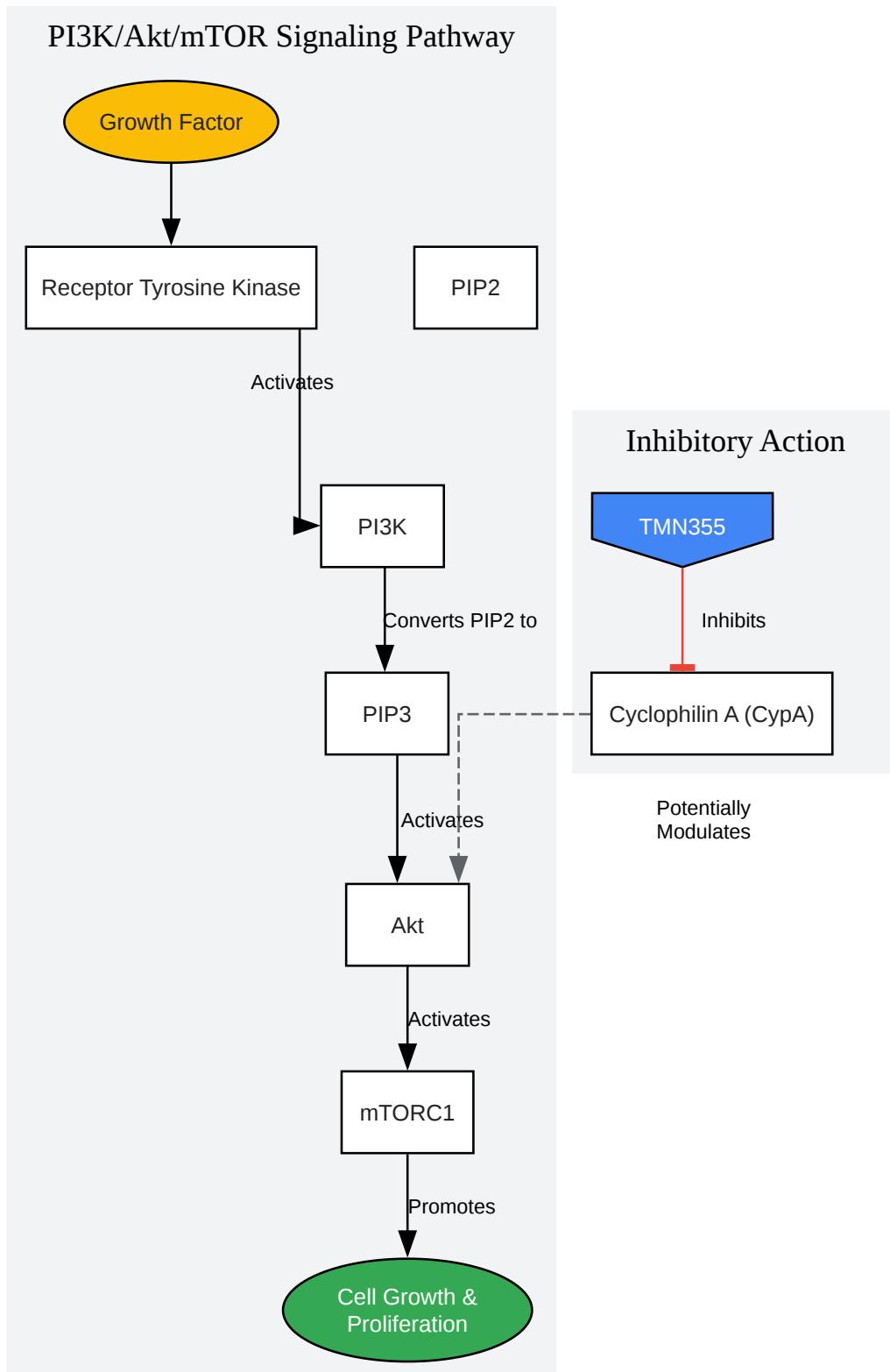
Troubleshooting Guide: Overcoming **TMN355** Insolubility

This guide provides systematic approaches to address the challenges of working with **TMN355** in aqueous solutions.

Problem: Precipitate Formation During Preparation of Aqueous Working Solutions

Workflow for Troubleshooting **TMN355** Solubility



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